

"N-cyclohexyl-3-phenylpropanamide" structure-activity relationship studies

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Compound of Interest

Compound Name: *N-cyclohexyl-3-phenylpropanamide*

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An In-Depth Comparative Guide to the Structure-Activity Relationships of **N-cyclohexyl-3-phenylpropanamide** Analogs A Senior Application Scientist's Analysis of Structural Modifications and Their Impact on Biological Activity

Introduction: The Versatile N-cyclohexyl-3-phenylpropanamide Scaffold

The **N-cyclohexyl-3-phenylpropanamide** core represents a privileged scaffold in medicinal chemistry, serving as a foundational structure for the development of compounds with a wide array of biological activities. Its inherent lipophilicity, conferred by the cyclohexyl and phenyl groups, combined with the hydrogen bonding capability of the amide linkage, provides a versatile template for molecular recognition by various biological targets. This guide offers a comparative analysis of the structure-activity relationships (SAR) for different classes of **N-cyclohexyl-3-phenylpropanamide** analogs, drawing upon experimental data to elucidate how subtle structural modifications can dramatically alter their therapeutic potential. We will explore how this scaffold has been adapted to create potent inhibitors of enzymes such as Fatty Acid

Amide Hydrolase (FAAH) and Butyrylcholinesterase (BChE), as well as compounds with significant antiproliferative and antiplasmodial activities.

Comparative Analysis of Biological Activities and Structure-Activity Relationships

The **N-cyclohexyl-3-phenylpropanamide** backbone can be systematically modified at several key positions to optimize potency and selectivity for different biological targets. The primary points of modification include the N-cyclohexyl group, the 3-phenyl group, and the propanamide linker. This section will compare the SAR of analogs where these modifications have been explored in the context of different therapeutic applications.

Fatty Acid Amide Hydrolase (FAAH) Inhibition: A Quest for Analgesia and Anxiolysis

Fatty Acid Amide Hydrolase (FAAH) is a serine hydrolase responsible for the degradation of endogenous cannabinoids like anandamide.^[1] Inhibition of FAAH elevates anandamide levels, producing analgesic and anxiolytic effects without the psychotropic side effects associated with direct cannabinoid receptor agonists.^{[1][2]} The **N-cyclohexyl-3-phenylpropanamide** scaffold has been extensively investigated in the context of FAAH inhibition, particularly within the class of O-arylcarbamates.

Key SAR Insights:

- **The N-Alkyl Group:** The cyclohexyl group in analogs like URB524 (cyclohexylcarbamic acid biphenyl-3-yl ester) is crucial for fitting into a lipophilic region of the FAAH substrate-binding site, mimicking the arachidonoyl chain of anandamide.^[3] Modifications to this group have shown that shape complementarity is key for high potency. For instance, replacing the cyclohexyl ring with a β -naphthylmethyl group led to a significant improvement in inhibitory activity, as seen with compound 4q (IC₅₀ = 5.3 nM) compared to URB524 (IC₅₀ = 63 nM).^[4]
- **The Aryl Group:** The biphenyl-3-yl ester moiety in many potent FAAH inhibitors serves to orient the molecule within the active site. Introduction of small, polar substituents at the meta position of the distal phenyl ring can dramatically enhance potency by forming hydrogen bonds with residues in a polar channel of the enzyme.^[3] A prime example is the addition of a carbamoyl group in URB597, which resulted in an IC₅₀ of 4.6 nM.^[3]

- The Carbamate Linker: The carbamate group acts as a key pharmacophore, covalently modifying the catalytic serine residue (Ser241) of FAAH to form a stable carbamoyl-enzyme intermediate.[2]

Comparative Data for FAAH Inhibitors:

Compound	N-Alkyl Group	Aryl Group	FAAH IC50 (nM)	Reference
URB524	Cyclohexyl	Biphenyl-3-yl	63	[3]
URB597	Cyclohexyl	3'-Carbamoylbiphenyl-3-yl	4.6	[3]
4q	β-Naphthylmethyl	Biphenyl-3-yl	5.3	[4]
4z (URB880)	β-Naphthylmethyl	3'-Carbamoylbiphenyl-3-yl	0.63	[4]

Butyrylcholinesterase (BChE) Inhibition: A Strategy for Alzheimer's Disease

Butyrylcholinesterase (BChE) is an enzyme involved in the hydrolysis of acetylcholine. In Alzheimer's disease, inhibiting BChE can increase acetylcholine levels in the brain, offering a therapeutic benefit. Structure-activity relationship studies on a series of 3-phenylpropanamide derivatives have identified key features for potent BChE inhibition.[5]

Key SAR Insights:

- The N-Substituent: The nature of the substituent on the amide nitrogen plays a significant role in BChE inhibitory activity. A comparison of different N-substituted analogs revealed that a 4-benzylpiperidine group provided the highest potency.[5] The trend for the inhibitory effect of the N-substituent on BChE was found to be: 4-benzylpiperidine > 4-(3-phenylpropyl)piperidine > benzylpiperazine > N-ethylbenzylamine > diethylamine.[5]

- The Phenyl Group: Substitution on the phenyl ring is also critical. The presence of a methoxy group on the phenyl ring was shown to significantly enhance BChE inhibitory activity. For example, compound 10a, with a methoxy group, had a much lower IC₅₀ than its non-methoxylated counterpart, 11a (IC₅₀ = 25.3 μ M).^[5]

Comparative Data for BChE Inhibitors:

Compound	N-Substituent	Phenyl Group Substitution	BChE IC ₅₀ (μ M)	Reference
10a	4-Benzylpiperidine	3-Methoxy-4-hydroxy	2.3	^[5]
10b	4-(3-Phenylpropyl)piperidine	3-Methoxy-4-hydroxy	10.8	^[5]
10c	Benzylpiperazine	3-Methoxy-4-hydroxy	7.6	^[5]
10d	N-Ethylbenzylamine	3-Methoxy-4-hydroxy	12.7	^[5]
10e	Diethylamine	3-Methoxy-4-hydroxy	18.1	^[5]
11a	4-Benzylpiperidine	4-Hydroxy	25.3	^[5]

Antiproliferative and Antiplasmodial Activity: Exploring Novel Therapeutic Avenues

Derivatives of the **N-cyclohexyl-3-phenylpropanamide** scaffold have also been investigated for their potential as antiproliferative agents against cancer cells and as antiplasmodial agents for treating malaria.

Antiplasmodial Activity:

Studies on a series of N-arylcinnamamides, which are structurally related to 3-phenylpropanamides, have shown that lipophilicity and electron-withdrawing substituents on the N-aryl ring are crucial for antiparasmodial activity against *Plasmodium falciparum*.^{[6][7]} The increased lipophilicity is thought to facilitate the compound's entry into erythrocytes.^{[6][7]} The most potent compounds in one study possessed at least two halogen substituents on the N-aryl ring.^{[6][7]}

Antiproliferative Activity:

In a series of novel N-Alkyl 3-(3-benzyloxyquinoxalin-2-yl) propanamides, the N-cyclohexyl derivative (compound 6k) exhibited the highest activity against four different cancer cell lines (MCF-7, HCT-116, Hela, and PC-3), with IC50 values in the low micromolar range.^[8] This suggests that the cyclohexyl group contributes favorably to the cytotoxic effect, potentially through enhanced lipophilicity or optimal steric interactions with the biological target.

Comparative Data for Antiproliferative Agents:

Compound	N-Substituent	Cancer Cell Line	IC50 (μM)	Reference
6k	Cyclohexyl	MCF-7	6.93 ± 0.4	[8]
6k	Cyclohexyl	HCT-116	10.88 ± 0.8	[8]
6k	Cyclohexyl	Hela	9.46 ± 0.7	[8]
6k	Cyclohexyl	PC-3	12.17 ± 0.9	[8]

Experimental Protocols

General Synthesis of N-cyclohexyl-3-phenylpropanamide Analogs

A common method for the synthesis of N-substituted-3-phenylpropanamides involves the coupling of 3-phenylpropanoic acid with the desired amine (e.g., cyclohexylamine) using standard peptide coupling reagents.

Step-by-Step Protocol:

- **Activation of Carboxylic Acid:** To a solution of 3-phenylpropanoic acid (1 equivalent) in an anhydrous solvent such as dichloromethane (DCM) or dimethylformamide (DMF), add a coupling agent like 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI, 1.2 equivalents) and an activator such as 1-hydroxybenzotriazole (HOBt, 1.2 equivalents). Stir the mixture at room temperature for 30 minutes.
- **Amine Coupling:** To the activated carboxylic acid solution, add the corresponding amine (e.g., cyclohexylamine, 1.1 equivalents) and a base such as triethylamine (TEA) or diisopropylethylamine (DIPEA, 2 equivalents).
- **Reaction Monitoring:** Stir the reaction mixture at room temperature overnight. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, dilute the reaction mixture with an organic solvent like ethyl acetate and wash sequentially with 1N HCl, saturated sodium bicarbonate solution, and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain the desired **N-cyclohexyl-3-phenylpropanamide** analog.

In Vitro FAAH Inhibition Assay

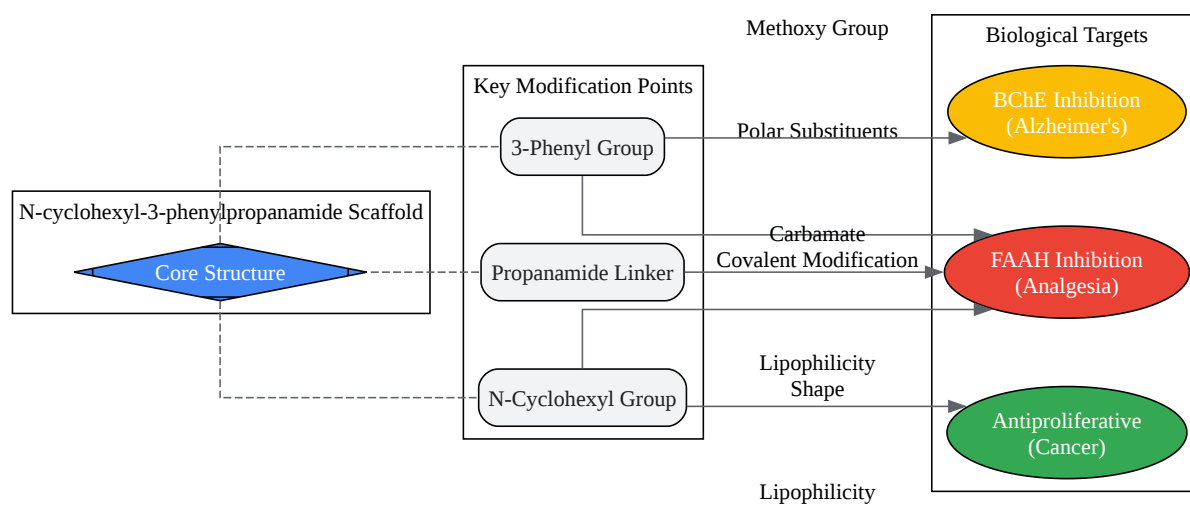
The inhibitory potency of the synthesized compounds against FAAH can be determined using a fluorometric assay.

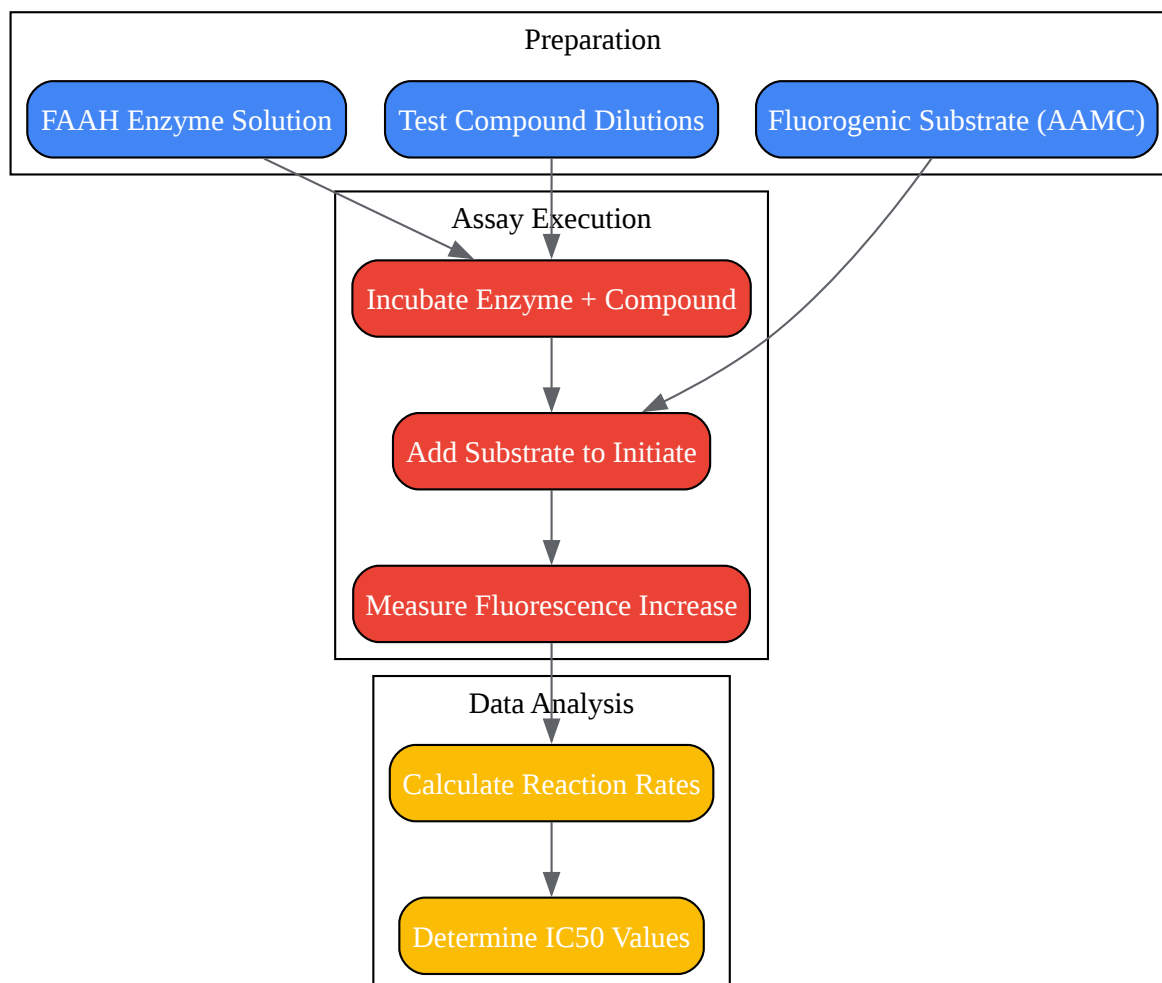
Step-by-Step Protocol:

- **Enzyme and Substrate Preparation:** Prepare a solution of human recombinant FAAH enzyme in assay buffer (e.g., 50 mM Tris-HCl, pH 9.0). Prepare a stock solution of the fluorogenic substrate, such as arachidonoyl-7-amino-4-methylcoumarin (AAMC), in DMSO.
- **Compound Dilution:** Prepare a series of dilutions of the test compounds in DMSO.
- **Assay Procedure:** In a 96-well plate, add the assay buffer, the test compound solution, and the FAAH enzyme solution. Incubate for a pre-determined time (e.g., 15 minutes) at 37°C.
- **Initiation of Reaction:** Initiate the enzymatic reaction by adding the AAMC substrate solution to each well.

- **Fluorescence Measurement:** Measure the increase in fluorescence intensity (excitation at 380 nm, emission at 460 nm) over time using a fluorescence plate reader.
- **Data Analysis:** Calculate the rate of reaction for each compound concentration. Determine the IC50 value by plotting the percentage of inhibition versus the logarithm of the compound concentration and fitting the data to a sigmoidal dose-response curve.

Visualizations





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Caption: Workflow for the in vitro FAAH inhibition assay.

Conclusion

The **N-cyclohexyl-3-phenylpropanamide** scaffold is a remarkably versatile platform for the development of targeted therapeutics. The structure-activity relationship studies highlighted in this guide demonstrate that through rational design and systematic modification, analogs can

be optimized for potent and selective activity against a range of biological targets, including FAAH, BChE, and cancer cell lines. The interplay of lipophilicity, steric bulk, and the introduction of specific polar interactions are key determinants of biological activity. Future research in this area will likely focus on fine-tuning the pharmacokinetic properties of these compounds to translate their in vitro potency into in vivo efficacy.

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